



Hydrolysis of Remazol dyes in aqueous solutions.

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Compound of Interest		
Compound Name:	Remazol marine blue	
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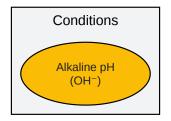
The Mechanism of Hydrolysis

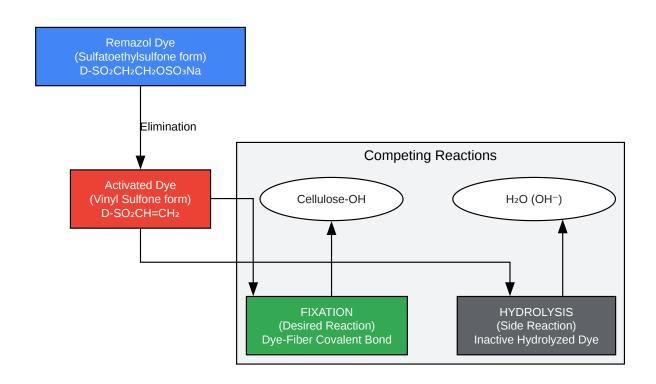
Remazol dyes are typically supplied in a stable sulfatoethylsulfone form (D-SO₂CH₂CH₂OSO₃Na). Under alkaline conditions (high pH), this stable form undergoes an elimination reaction to create the highly reactive vinyl sulfone group (D-SO₂CH=CH₂).[1] This activated form can then undertake one of two competing reactions:

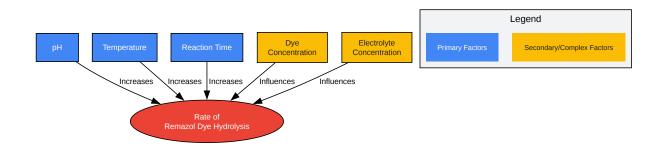
- Fixation: The desired reaction where the vinyl sulfone group forms a covalent ether bond with a hydroxyl group on a cellulose fiber (e.g., cotton).[2]
- Hydrolysis: An undesirable side reaction where the vinyl sulfone group reacts with a hydroxyl
 ion (OH⁻) from the water, forming a non-reactive hydroxyethylsulfone derivative (DSO₂CH₂CH₂OH).[2][3]

This hydrolyzed dye can no longer form a covalent bond with the fiber, leading to reduced color yield and requiring extensive washing to remove, which increases water consumption and effluent load.[3] The vinyl sulfone group is generally more prone to hydrolysis than other reactive groups like those based on triazine.[2]

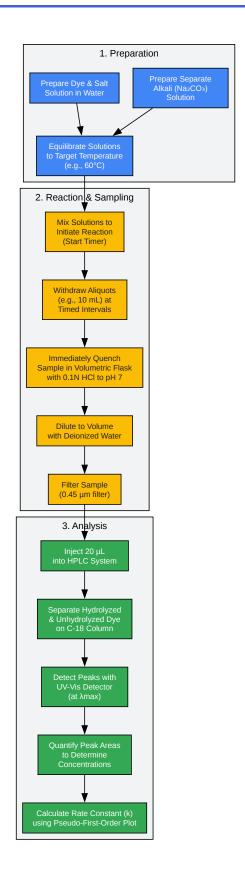












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